

# An In-depth Guide to 2-Cyclopropylpropan-2-amine: Properties and Structure

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## Compound of Interest

Compound Name: 2-Cyclopropylpropan-2-amine

Cat. No.: B1348786

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This document provides a focused overview of **2-Cyclopropylpropan-2-amine**, detailing its fundamental molecular properties.

## Molecular Data Summary

The essential molecular data for **2-Cyclopropylpropan-2-amine** is summarized in the table below. This information is critical for a variety of applications, from reaction stoichiometry to analytical characterization.

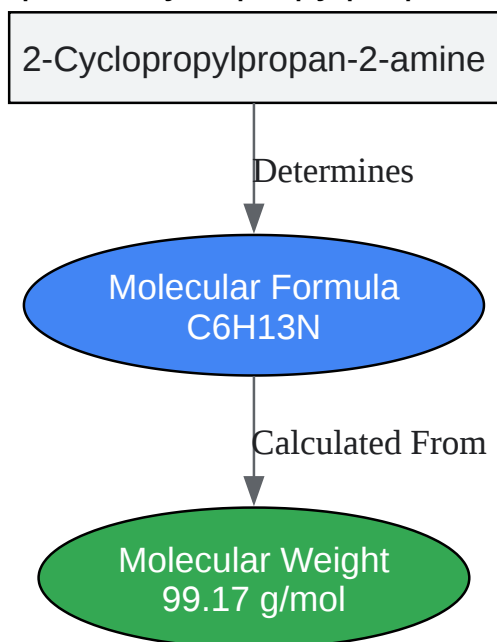
Property	Value
Molecular Formula	C6H13N
Molecular Weight	99.17 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-cyclopropylpropan-2-amine <a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	172947-13-6 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
SMILES	<chem>CC(C)(C1CC1)N</chem> <a href="#">[1]</a>

## Structural and Relational Overview

To visualize the relationship between the compound's name and its core properties, the following diagram illustrates the logical flow from its nomenclature to its chemical formula and

ultimately its molecular weight.

### Logical Relationship of 2-Cyclopropylpropan-2-amine Properties



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## References

- 1. 2-Cyclopropylpropan-2-amine | C6H13N | CID 558546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 172947-13-6|2-Cyclopropylpropan-2-amine|BLD Pharm [bldpharm.com]
- 3. 2-cyclopropylpropan-2-aMine CAS#: 172947-13-6 [m.chemicalbook.com]
- 4. 2-cyclopropylpropan-2-amine 95% | CAS: 172947-13-6 | AChemBlock [achemblock.com]

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